Sealapex Flow Characteristics: A Technical Support Resource

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Compound of Interest	
Compound Name:	*Sealapex*
CAS No.:	*115055-59-9*
Cat. No.:	*B1167196*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the flow characteristics of **Sealapex**, a calcium hydroxide-based root canal sealer.

Frequently Asked Questions (FAQs)

Q1: What are the general flow characteristics of **Sealapex**?

Sealapex is a polymeric resin root canal filling material containing calcium hydroxide.[1][2] Its flowability is a critical property for ensuring the complete obturation of the root canal system.[3][4] Studies have shown that **Sealapex** exhibits flow characteristics that meet the standards set by the International Organization for Standardization (ISO) 6876, which requires a flow diameter of at least 20 mm.[5][6][7] In some comparative studies, **Sealapex** demonstrated one of the highest flow rates among tested sealers.[7]

Q2: How does temperature affect the viscosity and flow of **Sealapex**?

Temperature has a notable impact on the rheological properties of **Sealapex**. Unlike some other sealers such as AH Plus, which show a decrease in viscosity with increasing

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temperature, **Sealapex** tends to exhibit an increase in viscosity at higher temperatures.[8][9] One study observed a significant increase in the complex viscosity of **Sealapex** at 65°C compared to values at 25°C, 35°C, and 40°C.[8] Another study noted a large increase in its complex viscosity at temperatures greater than 190°C.[10] This suggests that for applications requiring lower viscosity and higher flow, it is advisable to use **Sealapex** at room or body temperature rather than pre-heating it.[8]

Q3: Does the viscosity of **Sealapex** change over its working time?

Sealapex demonstrates relatively stable rheological properties throughout its working period.[10] Unlike some sealers that show a rapid increase in viscosity shortly after mixing, **Sealapex** shows little change in its shear storage modulus (G'), shear loss modulus (G"), and complex viscosity (η*) during the experimental period.[10] This stable behavior provides a consistent handling characteristic during root canal obturation procedures.

Q4: How should **Sealapex** be mixed to achieve optimal flow?

Sealapex is a two-paste system (base and catalyst) that should be mixed in equal lengths.[2][11] For consistent and optimal results, it is crucial to follow the manufacturer's instructions for mixing.[10] The material hardens in the presence of moisture within the root canal.[2] The **Sealapex** Xpress formulation offers the convenience of single-use automix tips, which eliminates the need for hand mixing and can contribute to a more homogenous mixture.[2]

Troubleshooting Guide

Issue: Poor penetration of **Sealapex** into lateral canals or complex anatomies.

- Possible Cause 1: Suboptimal Mixing Technique.
  - Solution: Ensure that equal lengths of the base and catalyst pastes are dispensed and mixed thoroughly to a homogenous consistency.[2][11] For the syringe-delivered **Sealapex** Xpress, ensure the automix tip is correctly attached and that the initial small amount of material is discarded to guarantee an even mix.
- Possible Cause 2: Inappropriate Temperature.

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- Solution: As studies indicate that the viscosity of **Sealapex** can increase with temperature, avoid pre-heating the material.[8][9] Applying **Sealapex** at room temperature will likely result in better flow characteristics.

- Possible Cause 3: Premature Setting.

  - Solution: While **Sealapex** has a relatively long setting time, ensure that the root canal is appropriately dried before sealer application to prevent premature setting initiated by excess moisture.[1][2]

Issue: Extrusion of **Sealapex** beyond the apical foramen.

- Possible Cause 1: Excessive Flow.

  - Solution: While good flow is desirable, excessive flow can lead to extrusion.[9][12] Be mindful of the apical foramen size. Use a gentle application technique, such as coating the canal walls with a thin layer using a file or a Lentulo spiral 2 mm short of the working length, rather than applying a large mass of sealer directly at the apex.[11]

- Possible Cause 2: Over-instrumentation.

  - Solution: Ensure the apical constriction is maintained during canal preparation to provide a natural barrier against sealer extrusion.

Issue: Inconsistent flow from batch to batch.

- Possible Cause: Improper Storage.

  - Solution: Store **Sealapex** according to the manufacturer's instructions, typically at room temperature. Extreme temperatures during storage can affect the material's chemical and physical properties.

Data Presentation

Table 1: Rheological Properties of **Sealapex** in Comparison to Other Root Canal Sealers

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Property	Sealapex	AH Plus	Capseal	Pulp Canal Sealer EWT	EndoREZ
Complex Viscosity (η) (Pa·s)*	523.60[10]	251.56[10]	4823.28[10]	9.47[10]	Significantly higher than Sealapex and AH Plus at all measured temperatures[8]
Flow Diameter (mm) (ISO 6876)	25.15[7]	22.72[7]	-	-	-
Effect of Increased Temperature on Viscosity	Increases[8][9]	Decreases[8][9]	-	-	Increases[8][9]

Experimental Protocols

Protocol 1: Measurement of Flow Characteristics according to ISO 6876

This protocol is adapted from the methodology described in multiple studies.[5][7][10]

- Sample Preparation: Mix 0.05 mL of **Sealapex** according to the manufacturer's instructions.
- Material Placement: Place the mixed sealer onto the center of a glass plate.
- Compression: 180 seconds after the initiation of mixing, place a second glass plate centrally on top of the sealer. A weight is then added to achieve a total mass of 120g.
- Measurement: After 10 minutes from the start of mixing, remove the weight and the top glass plate. Measure the largest and smallest diameters of the compressed sealer disc. The mean of these two measurements is recorded as the flow diameter.

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- Replication: Repeat the procedure for a statistically significant number of samples (e.g., n=5 or n=10).

Protocol 2: Evaluation of Viscosity using a Rheometer

This protocol is based on methodologies for assessing the rheological properties of root canal sealers.[8][10]

- Instrumentation: Utilize a strain-controlled rheometer equipped with parallel-plate geometry.
- Sample Loading: Place the freshly mixed **Sealapex** sample between the plates of the rheometer.
- Temperature Control: Set the desired temperature for the experiment (e.g., 25°C, 37°C, 65°C).
- Oscillatory Shear Test: Apply a sinusoidal shear strain at a constant frequency (e.g., 1 Hz) and measure the resulting shear stress. This allows for the determination of the storage modulus (G'), loss modulus (G''), and complex viscosity (η*).
- Data Analysis: Analyze the change in viscoelastic properties as a function of time or temperature.

Visualizations

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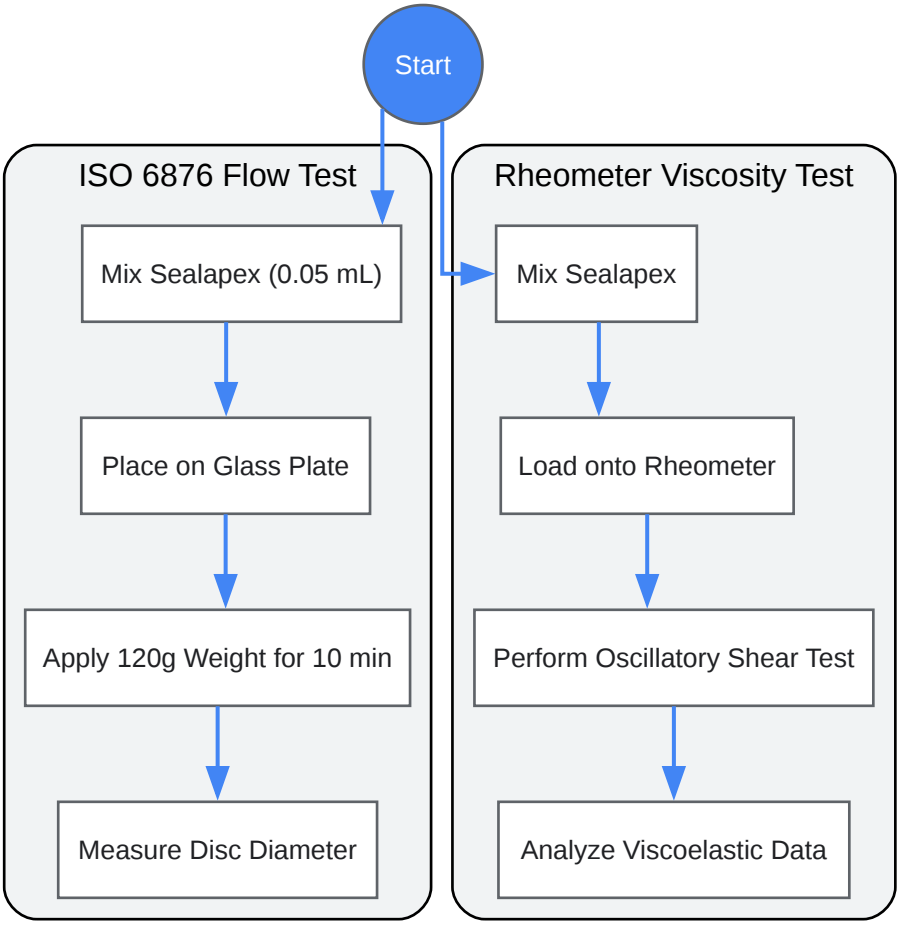
Experimental Workflow for Flow Analysis



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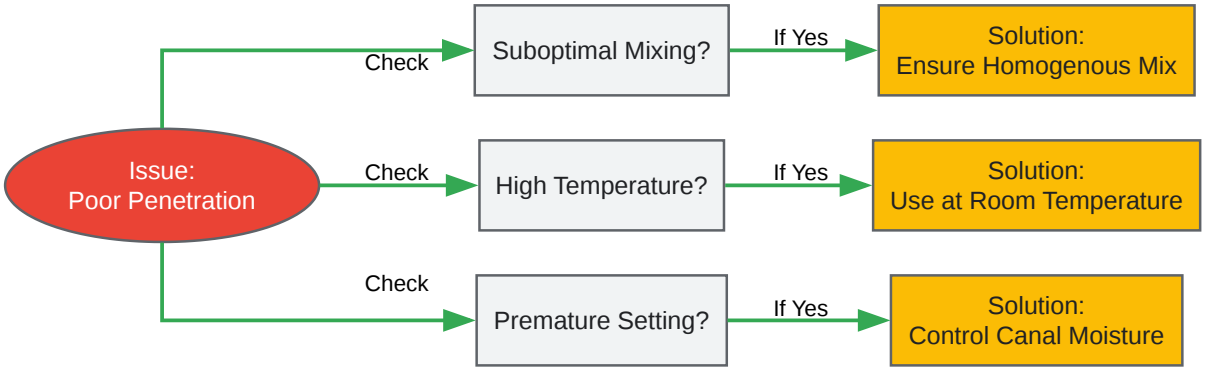
Caption: Workflow for analyzing **Sealapex** flow properties.

Troubleshooting Poor Sealer Penetration



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Caption: Logic for troubleshooting poor **Sealapex** penetration.

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